

# A Comparative Guide to EASC and Diethylaluminum Chloride in Polymerization Kinetics

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Ethylaluminum sesquichloride

Cat. No.: B7799965

[Get Quote](#)

For researchers and professionals in polymer science and drug development, the choice of a co-catalyst in Ziegler-Natta polymerization is a critical decision point that dictates reaction kinetics, catalyst efficacy, and the final properties of the polymer. Among the plethora of organoaluminum compounds, **Ethylaluminum Sesquichloride** (EASC) and Diethylaluminum Chloride (DEAC) are two prominent options, each imparting distinct characteristics to the polymerization process. This guide provides an in-depth, objective comparison of their performance, grounded in experimental data and mechanistic insights, to empower researchers in making informed decisions for their specific applications.

## Introduction to EASC and DEAC: Chemical Identity and Role

Ziegler-Natta catalysts, typically comprising a transition metal compound (e.g., titanium tetrachloride) and an organoaluminum co-catalyst, are foundational to the production of polyolefins like polyethylene and polypropylene.<sup>[1][2][3][4]</sup> The organoaluminum component is not merely an activator; it serves multiple crucial functions: alkylating the transition metal center, scavenging impurities, and modifying the electronic and steric environment of the active sites, thereby influencing the polymerization kinetics and polymer microstructure.

**Ethylaluminum Sesquichloride** (EASC) is an organoaluminum compound often represented by the formula  $(C_2H_5)_3Al_2Cl_3$ .<sup>[5]</sup> It is structurally a complex or equilibrium mixture of

Diethylaluminum Chloride ((C<sub>2</sub>H<sub>5</sub>)<sub>2</sub>AlCl) and Ethylaluminum Dichloride ((C<sub>2</sub>H<sub>5</sub>)AlCl<sub>2</sub>).<sup>[6]</sup> This inherent duality of containing both mono- and di-chloro species makes its behavior unique. EASC is a colorless, pyrophoric liquid used as a co-catalyst in the polymerization of olefins and dienes.<sup>[6][7][8]</sup>

Diethylaluminum Chloride (DEAC), with the formula (C<sub>2</sub>H<sub>5</sub>)<sub>2</sub>AlCl, is a more defined chemical entity. Like EASC, it is a key co-catalyst in Ziegler-Natta systems, often used to modulate the activity and selectivity of titanium-based catalysts.<sup>[1][2][9]</sup>

The fundamental difference lies in the chlorine-to-aluminum ratio, which dictates the Lewis acidity and alkylating power of the co-catalyst, profoundly impacting the kinetic landscape of the polymerization reaction.

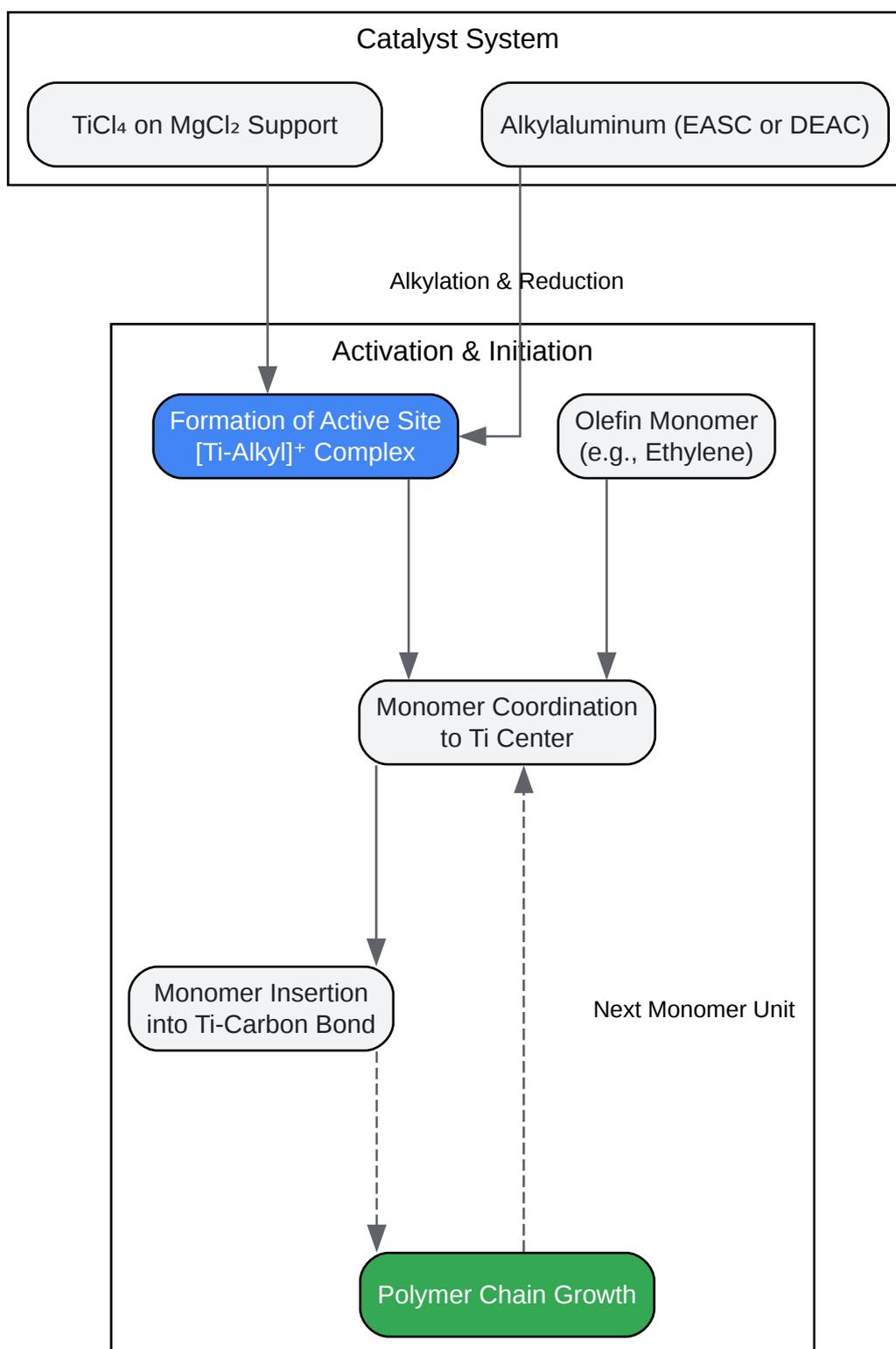
## Comparative Properties of EASC and DEAC

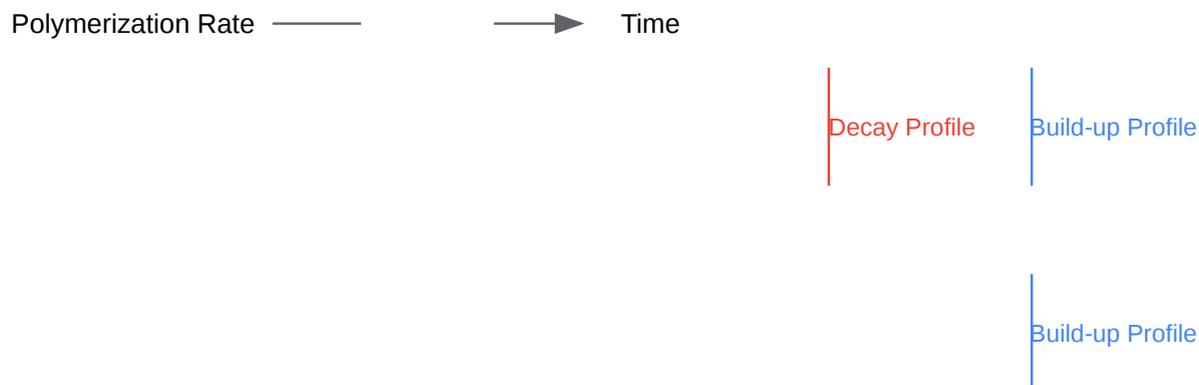
Property	Ethylaluminum Sesquichloride (EASC)	Diethylaluminum Chloride (DEAC)
Formula	(C <sub>2</sub> H <sub>5</sub> ) <sub>3</sub> Al <sub>2</sub> Cl <sub>3</sub>	(C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> AlCl
Molar Mass	247.51 g/mol <sup>[5][6]</sup>	120.57 g/mol
Appearance	Clear, colorless to yellow liquid <sup>[6][7]</sup>	Clear, colorless liquid
Key Characteristic	A mixture/complex of (C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> AlCl and (C <sub>2</sub> H <sub>5</sub> )AlCl <sub>2</sub> <sup>[6]</sup>	Single chemical compound
Chlorine Content	~42-44 wt% <sup>[5]</sup>	~29.4 wt%
Lewis Acidity	Higher	Lower

## The Co-Catalyst's Role in Polymerization Mechanism

The primary role of EASC and DEAC is to activate the transition metal pre-catalyst (e.g., TiCl<sub>4</sub> on a MgCl<sub>2</sub> support). This activation process involves the alkylation of the titanium center and the formation of a catalytically active site, typically a titanium-carbon bond, which is the locus for monomer insertion and polymer chain growth.

The general mechanism can be visualized as follows:





[Click to download full resolution via product page](#)

Caption: Typical polymerization kinetic rate-time profiles.

## Impact on Polymer Properties

The co-catalyst's structure directly influences chain transfer and termination reactions, which control the polymer's molecular weight (MW), molecular weight distribution (MWD), and stereoregularity.

Polymer Property	Impact of Diethylaluminum Chloride (DEAC)	Impact of Ethylaluminum Sesquichloride (EASC)	Causality
Molecular Weight (MW)	Can decrease MW. Acts as a chain transfer agent.	Tends to produce lower MW polymers compared to fully alkylated systems.	The Al-Cl bond facilitates chain transfer reactions, terminating a growing polymer chain and starting a new one, thus limiting the ultimate chain length.
Molecular Weight Distribution (MWD)	Can broaden or narrow MWD depending on the system. It can create a more uniform set of active sites or interact differently with various site types.	Often leads to a broad MWD due to the heterogeneous nature of EASC itself (a mix of species) creating a wider variety of active sites with different propagation/transfer rates.	The co-catalyst influences the number and type of active sites. A wider variety of sites leads to a broader MWD.
Stereoregularity (e.g., Isotacticity in PP)	Can increase isotacticity.	Can influence stereoregularity, often used in specific elastomer synthesis to control cis/trans content.	The Lewis acidic co-catalyst interacts with internal/external donors and the catalyst support, modifying the steric environment around the active site, which controls how the monomer approaches and inserts, thus dictating stereochemistry. [9]

# Experimental Protocol: Slurry Polymerization of Ethylene

This section provides a standardized, step-by-step methodology for a lab-scale slurry polymerization. This protocol is self-validating, with checkpoints to ensure reaction integrity.

Safety First: EASC and DEAC are pyrophoric and react violently with water and air. [6][7] All manipulations must be performed under a dry, inert atmosphere (e.g., nitrogen or argon) using Schlenk line or glovebox techniques.

## Reactor Preparation and Setup

- **Reactor Assembly:** Assemble a 1-liter jacketed glass reactor equipped with a mechanical stirrer, thermocouple, monomer inlet, and injection septa.
- **Drying and Inerting:** Thoroughly dry all glassware in an oven at 120°C overnight. Assemble the reactor while hot and immediately purge with high-purity nitrogen for at least 2 hours to remove all traces of air and moisture.
- **Solvent Addition:** Introduce 500 mL of anhydrous, deoxygenated hexane into the reactor via cannula transfer under a positive nitrogen pressure.
- **Thermal Equilibration:** Set the reactor temperature to 70°C using a circulating bath and allow the solvent to equilibrate.

## Catalyst and Co-catalyst Injection

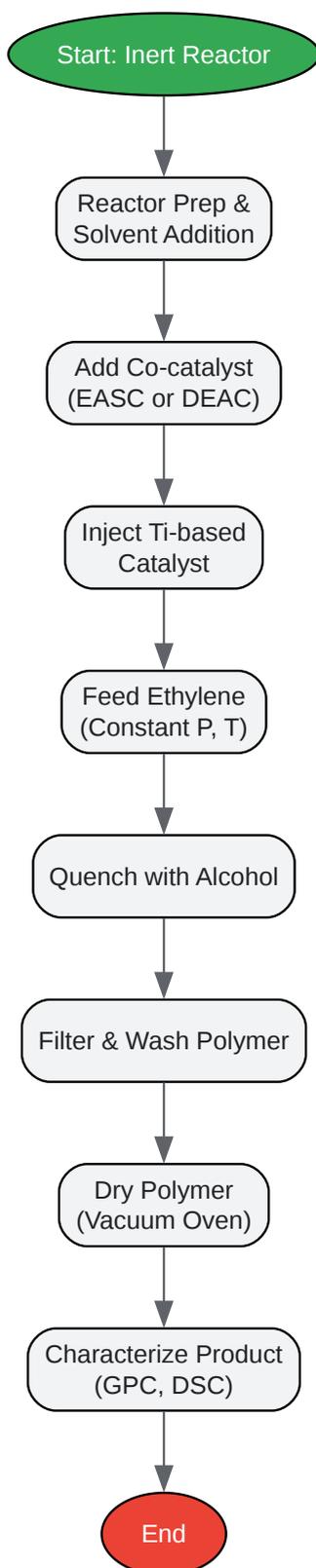
- **Co-catalyst Addition:** Using a gas-tight syringe, carefully inject the calculated amount of EASC or DEAC solution (e.g., to achieve a target Al/Ti molar ratio of 150) into the hexane. Allow it to stir for 15 minutes to scavenge any remaining impurities.
- **Catalyst Slurry Preparation:** In a glovebox, prepare a slurry of a high-activity MgCl<sub>2</sub>-supported TiCl<sub>4</sub> catalyst in a small amount of anhydrous hexane.
- **Catalyst Injection:** Draw the catalyst slurry into a syringe and inject it into the reactor to initiate the polymerization.

## Polymerization and Termination

- **Monomer Feed:** Immediately begin feeding ethylene gas at a constant pressure (e.g., 5 bar) into the reactor. Monitor the monomer uptake using a mass flow controller.
- **Reaction Monitoring:** Record the temperature, pressure, and monomer consumption over time (e.g., for 1 hour). The kinetic profile can be derived from the monomer uptake rate.
- **Quenching:** Stop the ethylene flow. Carefully quench the reaction by injecting 20 mL of isopropanol or acidified methanol. This will deactivate the catalyst and precipitate the polymer.

## Polymer Recovery and Analysis

- **Filtration:** Filter the polymer slurry to collect the polyethylene powder.
- **Washing:** Wash the polymer repeatedly with methanol and then with acetone to remove catalyst residues and any soluble oligomers.
- **Drying:** Dry the polymer in a vacuum oven at 60°C to a constant weight.
- **Characterization:** Analyze the polymer for yield (to calculate catalyst activity), molecular weight and MWD (via Gel Permeation Chromatography), and thermal properties (via Differential Scanning Calorimetry).



[Click to download full resolution via product page](#)

Caption: Experimental workflow for slurry polymerization of ethylene.

## Conclusion: Selecting the Right Tool for the Job

The choice between EASC and DEAC is not a matter of which is universally "better," but which is more suitable for a specific kinetic objective and desired polymer outcome.

- Choose Diethylaluminum Chloride (DEAC) when you need to modulate a highly active system (like one based on TEA), control the kinetic profile to prevent runaway reactions, or fine-tune the stereoselectivity of the catalyst to enhance properties like isotacticity in polypropylene. Its well-defined structure allows for more predictable modifications to the catalytic system.
- Choose **Ethylaluminum Sesquichloride** (EASC) for applications that benefit from a stronger Lewis acid co-catalyst, such as in the polymerization of certain dienes for synthetic rubber production where specific microstructures are required. [8] Its complex nature can generate a broader distribution of active sites, which may be leveraged to produce polymers with a wide MWD if desired.

Ultimately, the optimal selection requires empirical validation. The protocols and mechanistic insights provided in this guide serve as a foundational framework for researchers to systematically explore the kinetic landscapes shaped by these two powerful, yet distinct, organoaluminum co-catalysts.

## References

- Ziegler–Natta catalyst. In: Wikipedia. [\[Link\]](#)
- Ethylaluminium sesquichloride. In: Wikipedia. [\[Link\]](#)
- Li, D., et al. (2012). Probing the roles of diethylaluminum chloride in propylene polymerization with MgCl<sub>2</sub>-supported ziegler-natta catalysts. Semantic Scholar. [\[Link\]](#)
- Advanced Inorganic Chemistry/Ziegler-Natta polymerization (4.10). Wikibooks. [\[Link\]](#)
- Kim, J. D., & Soares, J. B. (1999). Kinetics of Gas-Phase Ethylene Polymerization with Morphology-Controlled MgCl<sub>2</sub>-Supported TiCl<sub>4</sub> Catalyst. *Macromolecules*, 32(22), 7415-7422. [\[Link\]](#)

- Ziegler-Natta Catalyst: Preparation, Reaction Mechanism. Science Info. [\[Link\]](#)
- Wang, W. J., et al. (2019). Comparative Study on Kinetics of Ethylene and Propylene Polymerizations with Supported Ziegler–Natta Catalyst: Catalyst Fragmentation Promoted by Polymer Crystalline Lamellae. *Polymers*, 11(2), 349. [\[Link\]](#)
- Kissin, Y. V. (2001). Main Kinetic Features of Ethylene Polymerization Reactions with Heterogeneous Ziegler-Natta Catalysts in the Light of Multi-Center Reaction Mechanism. ResearchGate. [\[Link\]](#)
- Kissin, Y. V., Mink, R. I., & Nowlin, T. E. (1999). Ethylene polymerization reactions with Ziegler-Natta catalysts. I. Ethylene polymerization kinetics and kinetic mechanism. *Journal of Polymer Science Part A: Polymer Chemistry*, 37(23), 4255-4272. [\[Link\]](#)
- Li, D., et al. (2012). Probing the Roles of Diethylaluminum Chloride in Propylene Polymerization with MgCl<sub>2</sub>-supported Ziegler-Natta Catalyst. ResearchGate. [\[Link\]](#)
- Kissin, Y. V., Brandolini, A. J., & Garlick, J. L. (2008). Kinetics of ethylene polymerization reactions with chromium oxide catalysts. *Journal of Polymer Science Part A: Polymer Chemistry*, 46(15), 5315-5329. [\[Link\]](#)
- Ziegler-Natta catalysts – Knowledge and References. Taylor & Francis. [\[Link\]](#)
- Olefin Polymerization with Ziegler-Natta Catalyst. Chemistry LibreTexts. [\[Link\]](#)
- 14.4.1: Ziegler-Natta Polymerizations. Chemistry LibreTexts. [\[Link\]](#)
- Review of Recent Literature on Ziegler-Type Catalysts. ACS Publications. [\[Link\]](#)
- Nowlin, T. E. (2012). Silica-Based Ziegler–Natta Catalysts: A Patent Review. ResearchGate. [\[Link\]](#)
- Mohammadi, M., et al. (2022). Exploring cocatalyst type effect on the Ziegler-Natta catalyzed ethylene polymerizations: experimental and DFT studies. Research Square. [\[Link\]](#)
- **Ethylaluminum sesquichloride** Technical Data Sheet. Redwop Chemicals. [\[Link\]](#)
- Ziegler Natta Polymerization Reaction Mechanism. YouTube. [\[Link\]](#)

- Park, J. R., et al. (2001). ZrCl<sub>4</sub>-TEA-EASC three-component catalyst for the oligomerization of ethylene: The role of organoaluminum co-catalysts and additives. ResearchGate. [[Link](#)]
- Rate-time profiles of ethylene polymerization with TEA, TEA + DEAC, TEA + EADC. ResearchGate. [[Link](#)]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. Ziegler–Natta catalyst - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 2. scienceinfo.com [[scienceinfo.com](https://scienceinfo.com)]
- 3. taylorandfrancis.com [[taylorandfrancis.com](https://taylorandfrancis.com)]
- 4. chem.libretexts.org [[chem.libretexts.org](https://chem.libretexts.org)]
- 5. redwop.net [[redwop.net](https://redwop.net)]
- 6. Ethylaluminium sesquichloride - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 7. nouryon.com [[nouryon.com](https://nouryon.com)]
- 8. specialchem.com [[specialchem.com](https://specialchem.com)]
- 9. Probing the roles of diethylaluminum chloride in propylene polymerization with MgCl<sub>2</sub>-supported ziegler-natta catalysts | Semantic Scholar [[semanticscholar.org](https://semanticscholar.org)]
- To cite this document: BenchChem. [A Comparative Guide to EASC and Diethylaluminum Chloride in Polymerization Kinetics]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7799965#easc-versus-diethylaluminum-chloride-in-polymerization-kinetics>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)